

Technical Guide: Physical Properties of 2-(Bromomethyl)-2,3-dihydro-1H-indene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Bromomethyl)-2,3-dihydro-1H-indene

Cat. No.: B1289450

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the known physical properties of **2-(Bromomethyl)-2,3-dihydro-1H-indene**, a halogenated derivative of indane. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document also furnishes detailed, generalized experimental protocols for the determination of key physical properties of liquid organic compounds. These methodologies are intended to guide researchers in the empirical characterization of this and similar molecules.

Introduction

2-(Bromomethyl)-2,3-dihydro-1H-indene is a substituted indane derivative. The indane scaffold is of interest in medicinal chemistry and materials science. A thorough understanding of the physical properties of its derivatives is crucial for applications in drug design, reaction kinetics, and formulation development. This guide consolidates the available data for **2-(Bromomethyl)-2,3-dihydro-1H-indene** and provides standard protocols for its further characterization.

Core Physical Properties

Specific experimental values for the melting point, boiling point, and density of **2-(Bromomethyl)-2,3-dihydro-1H-indene** are not readily available in the cited literature. However, some fundamental properties have been identified.

Data Presentation: Physical Properties of **2-(Bromomethyl)-2,3-dihydro-1H-indene**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ Br	[1] [2]
Molecular Weight	211.0983 g/mol	[1] [2]
Physical Form	Liquid	[1] [2]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Insoluble in water; Soluble in organic solvents (presumed based on general properties of haloalkanes)	

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of a liquid organic compound such as **2-(Bromomethyl)-2,3-dihydro-1H-indene**.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.[\[3\]](#)[\[4\]](#)

Apparatus:

- Thiele tube
- Thermometer (calibrated)

- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the top of the side-arm.
- Add approximately 0.5 mL of the liquid sample into the small test tube.
- Place the capillary tube, sealed end up, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and attached tube in the Thiele tube, immersing the bulb and the sample in the mineral oil.
- Gently heat the side arm of the Thiele tube. The convection currents in the oil will ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[3] Record this temperature.

Determination of Density (Gravimetric Method)

This protocol uses a pycnometer or a volumetric flask to determine the density of a liquid sample.^[5]

Apparatus:

- Pycnometer or a small volumetric flask with a stopper (e.g., 5 mL or 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Distilled water
- The liquid sample
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer or volumetric flask and its stopper.
- Accurately weigh the empty, dry pycnometer with its stopper on the analytical balance (m_1).
- Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper and allow any excess water to overflow. Carefully dry the outside of the pycnometer.
- Weigh the pycnometer filled with distilled water (m_2).
- Record the temperature of the water. Using a reference table, find the density of water at that temperature (ρ_{water}).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with the liquid sample, stopper it, and dry the exterior.
- Weigh the pycnometer filled with the sample (m_3).
- The density of the sample (ρ_{sample}) can be calculated using the following formula:
$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

Determination of Solubility

This protocol provides a qualitative assessment of a compound's solubility in various solvents.

[6][7][8]

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Solvents: water, diethyl ether, ethanol, acetone, toluene, 5% aq. HCl, 5% aq. NaOH.

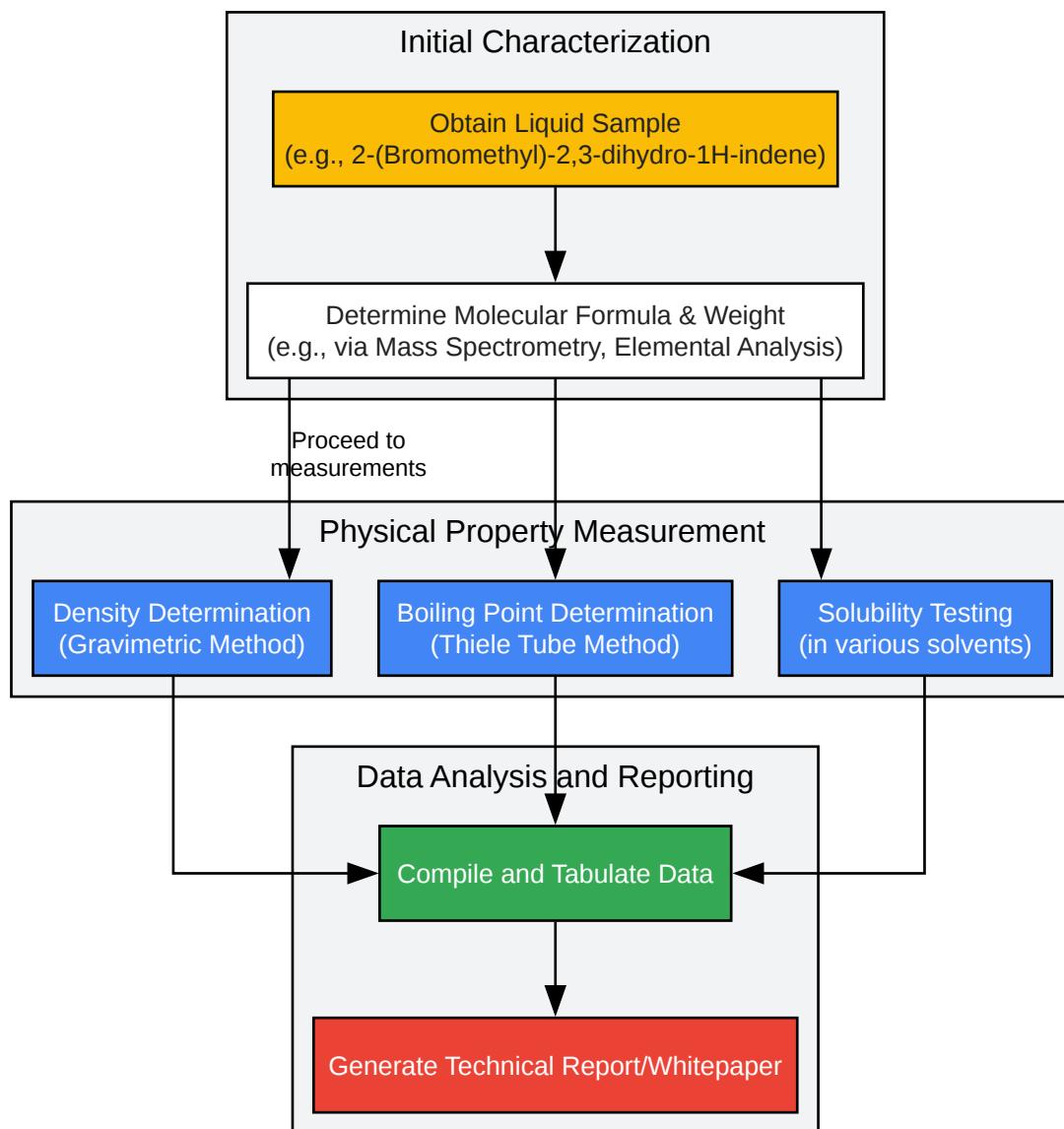
Procedure:

- Place approximately 0.1 mL of the liquid sample into a series of clean, dry test tubes.
- To each test tube, add 2 mL of a different solvent.
- Vigorously shake or vortex each tube for 1-2 minutes.
- Allow the tubes to stand and observe.
- Record the solubility as:
 - Soluble: A single, clear liquid phase is observed.
 - Partially soluble: The sample dissolves to some extent, but two phases are still discernible, or the solution is cloudy.
 - Insoluble: Two distinct liquid layers are clearly visible.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of an unknown liquid organic compound.

Workflow for Physical Property Determination of a Liquid Organic Compound

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Workflow for Physical Property Determination.

Conclusion

While specific experimental data for the physical properties of **2-(Bromomethyl)-2,3-dihydro-1H-indene** remain to be fully elucidated and published, this guide provides the foundational information available and robust, standard protocols for their determination. The provided methodologies for measuring boiling point, density, and solubility are widely applicable and should enable researchers to accurately characterize this compound and other novel liquid

organic molecules. The systematic workflow presented visually outlines a logical approach to such characterization, from initial sample acquisition to final reporting. Further experimental investigation is encouraged to populate the data gaps for this compound.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-(Bromomethyl)-2,3-dihydro-1H-indene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1289450#physical-properties-of-2-bromomethyl-2-3-dihydro-1h-indene>

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